

Common Diantimony Compounds and Their CAS Registry Numbers

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Compound of Interest

Compound Name: Diantimony

Cat. No.: B1203571

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Chemical Name	Chemical Formula	CAS Registry Number
Diantimony trioxide	Sb_2O_3	1309-64-4[1][2][3][4]
Diantimony trisulfide	Sb_2S_3	1345-04-6[1]
Diantimony pentoxide	Sb_2O_5	1314-60-9[5]
Diantimony tetroxide	Sb_2O_4	1332-81-6

To provide a relevant and accurate in-depth technical guide, please specify which **diantimony** compound you are interested in. Once the compound of interest is identified, a comprehensive whitepaper can be developed, including:

- Detailed chemical and physical properties: Including molar mass, density, melting and boiling points, and solubility.
- Synthesis and production methods: Outlining the primary industrial processes for its manufacture.
- Key applications: Discussing its use in various fields such as flame retardants, catalysts, and pigments.
- Toxicology and safety information: Providing data on its health effects and handling precautions.

- Experimental protocols: Detailing methodologies for relevant analytical and characterization techniques.
- Signaling pathways and workflows: Visualizing its biological interactions or industrial use cases where applicable.

For instance, a guide on **diantimony** trioxide (CAS: 1309-64-4), also known as antimony(III) oxide, would delve into its widespread use as a flame retardant in plastics and textiles.^[4] It exists in nature as the minerals valentinite and senarmontite.^{[3][4]} The guide would detail its synergistic effects with halogenated compounds in fire suppression and provide experimental workflows for assessing flame retardancy.

Conversely, a whitepaper on **diantimony** trisulfide (CAS: 1345-04-6) would focus on its applications in the manufacturing of safety matches, pyrotechnics, and as a semiconductor material.

Please clarify the specific **diantimony** compound of interest to enable the creation of a tailored and in-depth technical guide.

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